Thermochemical analysis of 8-Chlorochroman-4-amine

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Compound of Interest

Compound Name:	*8-Chlorochroman-4-amine*
CAS No.:	*770690-25-0*
Cat. No.:	*B1316172*

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An In-depth Technical Guide to the Thermochemical Analysis of **8-Chlorochroman-4-amine**

Abstract

8-Chlorochroman-4-amine is a heterocyclic amine built upon the chroman scaffold, a privileged structure in medicinal chemistry and drug development.[1][2] A comprehensive understanding of its thermochemical properties is not merely academic; it is a prerequisite for safe handling, scalable synthesis, and the development of stable pharmaceutical formulations. This guide provides a framework for the systematic thermochemical characterization of **8-Chlorochroman-4-amine**, detailing the core analytical techniques, the rationale behind experimental parameters, and the synthesis of data into a cohesive thermal profile. This document is intended for researchers, chemists, and drug development professionals who require a robust understanding of the material's behavior under thermal stress.

Foundational Considerations: Safety and Sample Integrity

Before any analysis, a thorough understanding of the compound's potential hazards and handling requirements is critical. As a chlorinated aromatic amine, **8-Chlorochroman-4-amine** warrants careful handling.

Hazard Assessment and Safe Handling

While specific toxicity data for this compound is limited, its structure suggests potential hazards analogous to other chlorinated amines. It should be handled as a potentially harmful substance.[3]

Key Safety Protocols:

- Engineering Controls: All manipulations, including weighing and sample preparation, should be conducted within a certified chemical fume hood to prevent inhalation of fine particulates.[3]
- Personal Protective Equipment (PPE): A standard ensemble of a lab coat, chemical-resistant gloves (nitrile or neoprene recommended), and safety goggles is mandatory.[3] For handling larger quantities, a face shield and a chemical-resistant apron are advised.
- Waste Disposal: All contaminated materials and excess compound must be disposed of as hazardous chemical waste, following institutional and local regulations.[4]
- Stability: The compound may be sensitive to air and light.[4] It is recommended to store it under an inert atmosphere (e.g., argon or nitrogen) in a dark, cool, and dry place.[5]

Sample Purity and Preparation

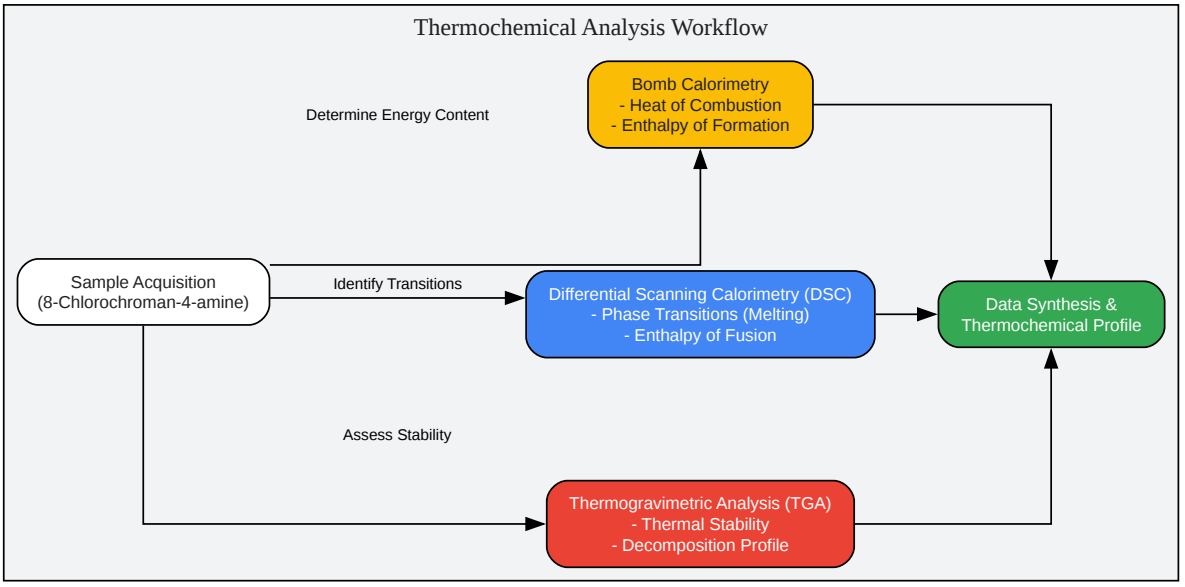
The accuracy of any thermochemical measurement is contingent on the purity of the sample.

- Purity Verification: Before analysis, confirm the purity of the **8-Chlorochroman-4-amine** sample using techniques such as High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.
- Sample Preparation: Ensure the sample is dry and free of residual solvents, which could interfere with thermal measurements. If necessary, dry the sample under a high vacuum.

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Core Analytical Workflow: A Tripartite Approach

A complete thermochemical profile is constructed from three complementary analytical techniques: Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Bomb Calorimetry. Each provides a unique and essential piece of the puzzle.



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Caption: Overall workflow for thermochemical characterization.

Thermogravimetric Analysis (TGA): Assessing Thermal Stability

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.[6] This is the primary technique for determining the thermal stability and decomposition profile of a material.[7]

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Scientific Rationale

By heating the sample in an inert atmosphere (typically nitrogen), we can observe mass loss due to thermal decomposition, breaking of chemical bonds, rather than oxidation.[8] The temperature at which significant mass loss begins provides a clear indicator of the material's upper thermal stability limit.

Experimental Protocol: TGA

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature using certified reference materials.
- Sample Preparation: Accurately weigh 5-10 mg of **8-Chlorochroman-4-amine** into a clean TGA pan (platinum or alumina).
- Instrument Setup:
  - Place the pan in the TGA furnace.
  - Purge the system with high-purity nitrogen gas at a flow rate of 50-100 mL/min. This inert atmosphere prevents oxidative degradation.[8]
  - Set the temperature program: Equilibrate at 30 °C, then ramp the temperature at a linear rate of 10 °C/min up to a final temperature of 600 °C. A 10 °C/min rate provides a good balance between resolution and experimental time.
- Data Analysis: Plot the sample mass (%) and its first derivative (DTG) against temperature. Determine the onset temperature of decomposition (T_onset) and the percentage of residual mass at the end of the experiment.

Data Presentation: TGA

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Parameter	Result (Hypothetical)	Interpretation
T_onset (Onset of Decomposition)	250 °C	The temperature at which significant thermal degradation begins.
T_peak (Peak Decomposition Rate)	275 °C	The temperature of maximum decomposition rate, indicated by the peak of the DTG curve.
Residual Mass @ 600 °C	< 1%	Indicates nearly complete decomposition into volatile products.

Differential Scanning Calorimetry (DSC): Identifying Thermal Transitions

DSC measures the difference in heat flow between a sample and a reference as a function of temperature.[9] It is used to detect and quantify thermal events like melting, crystallization, and glass transitions.[10][11]

Scientific Rationale

When the sample undergoes a phase transition, such as melting, it requires an input of energy (an endothermic process) without a change in temperature. DSC quantifies this energy, known as the enthalpy of fusion (ΔH_fus).[11] This value is a critical parameter for understanding the material's crystalline structure and for polymorphism screening.

Experimental Protocol: DSC

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using a high-purity indium standard.
- Sample Preparation: Accurately weigh 2-5 mg of the sample into an aluminum DSC pan. Hermetically seal the pan to prevent mass loss due to sublimation or evaporation during the analysis.
- Instrument Setup:

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- Place the sealed sample pan and an empty reference pan in the DSC cell.
- Use a nitrogen purge gas at 50 mL/min to maintain an inert environment.
- Set the temperature program: Heat from 25 °C to a temperature approximately 30-50 °C above the suspected melting point at a rate of 10 °C/min.

- Data Analysis: Plot the heat flow against temperature. Identify endothermic peaks corresponding to melting. Determine the onset temperature of melting (T_melt) and integrate the peak area to calculate the enthalpy of fusion (ΔH_fus).

Data Presentation: DSC

Parameter	Result (Hypothetical)	Interpretation
T_melt (Melting Point)	185 °C	The characteristic temperature at which the solid-to-liquid phase transition occurs.
ΔH_fus (Enthalpy of Fusion)	25 kJ/mol	The energy required to melt the sample, indicative of its crystalline lattice energy.

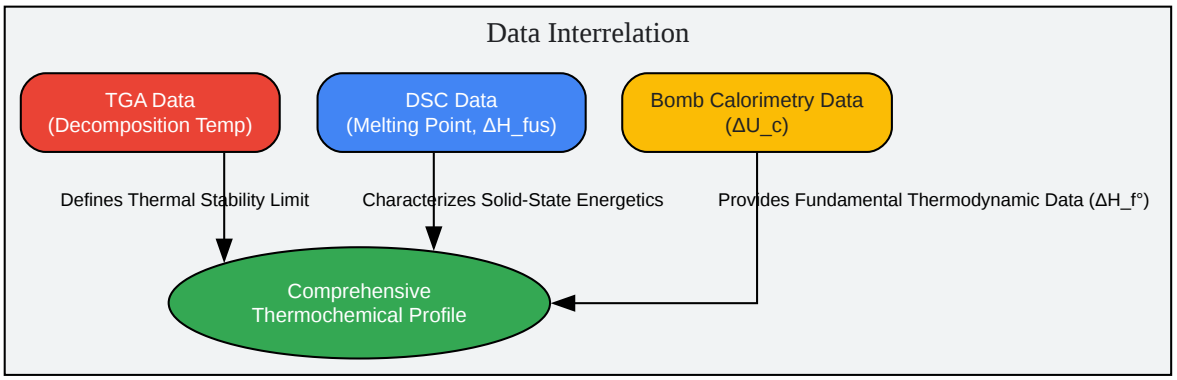
Bomb Calorimetry: Determining Energy of Combustion

Bomb calorimetry is the standard method for determining the heat of combustion (ΔU_c) of a substance.[12] This is a fundamental thermodynamic property from which the standard enthalpy of formation (ΔH_f°) can be derived.

Scientific Rationale

The sample is completely combusted in an excess of pure oxygen under constant volume conditions.[13] The heat released by the combustion is absorbed by the surrounding water bath, and the resulting temperature rise is measured.[14] For a chlorinated compound, the combustion products include not only CO_2, H_2O, and N_2, but also hydrochloric acid (HCl). Accurate determination of ΔU_c requires accounting for the heat of formation of these acidic byproducts.[15]

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Caption: Interrelation of analytical techniques.

Experimental Protocol: Bomb Calorimetry

- Calorimeter Calibration: Determine the heat capacity (C_cal) of the calorimeter system by combusting a certified benzoic acid standard.
- Sample Preparation:
  - Press approximately 0.8-1.2 g of **8-Chlorochroman-4-amine** into a pellet.
  - Accurately weigh the pellet.
  - Measure a length of fuse wire and attach it to the bomb electrodes, ensuring it is in contact with the sample pellet.
  - Add 1 mL of distilled water to the bottom of the bomb to ensure all chlorine is converted to aqueous HCl.
- Bomb Assembly and Combustion:
  - Seal the bomb and purge it of air.
  - Pressurize the bomb with high-purity oxygen to 30 atm.

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- Submerge the bomb in the calorimeter bucket containing a known mass of water.
- Allow the system to reach thermal equilibrium, then ignite the sample.
- Record the temperature change of the water bath until a final thermal equilibrium is reached.

- Post-Combustion Analysis:
  - Vent the bomb and collect the internal washings.
  - Titrate the washings with a standardized NaOH solution to quantify the amount of HCl and any nitric acid formed.
- Calculations: Calculate the total heat released and apply corrections for the fuse wire combustion and acid formation to determine the standard internal energy of combustion (ΔU_c).

Data Presentation: Bomb Calorimetry

Parameter	Result (Hypothetical)	Interpretation
ΔU_c (Internal Energy of Combustion)	-4850 kJ/mol	The energy released when one mole of the compound is combusted at constant volume.
$\Delta H_f°$ (Standard Enthalpy of Formation)	-120 kJ/mol	A fundamental measure of the compound's stability relative to its constituent elements.

Conclusion: Synthesizing a Cohesive Profile

The thermochemical analysis of **8-Chlorochroman-4-amine**, executed through the synergistic application of TGA, DSC, and Bomb Calorimetry, provides a comprehensive profile of its thermal behavior. This data is indispensable for the advancement of this compound in a research and development setting. The thermal stability limit defined by TGA dictates maximum processing temperatures, while the melting characteristics from DSC are crucial for formulation and polymorphism studies. Finally, the fundamental thermodynamic data derived from bomb

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calorimetry underpins any further theoretical modeling and reaction calorimetry. This systematic approach ensures not only the safety of researchers but also the logical and scientifically sound progression of a promising chemical entity from the lab to potential application.

References

- Safety Data Sheet for p-Chloroaniline. (2010). Provides safety, handling, and stability information for an analogous compound. [Source URL not available for direct linking, but typically sourced from chemical suppliers like Sigma-Aldrich or Fisher Scientific based on CAS No. 106-47-8]
- Physicochemical properties of the selected compounds 2a-2g. (n.d.). ResearchGate. Discusses the synthesis and properties of novel flavanones incorporating chromene motifs. [Link]
- SAFETY DATA SHEET - CDMS.net. (n.d.). Provides general safety information for amine-based chemical products. [Link]
- Synthesis and Antimicrobial Evaluation of Chroman-4-One and Homoisoflavonoid Derivatives. (2023). MDPI. Details the synthesis and characterization of chroman-4-one derivatives. [Link]
- Study of the curing process of epoxy-amine compositions by differential scanning calorimetry. (2023). E3S Web of Conferences. Presents the use of DSC for studying amine compounds. [Link]
- (S)-**8-Chlorochroman-4-amine**, 95% Purity, C9H10ClNO, 250 mg. (n.d.). CP Lab Safety. Product information page. [Link]
- Differential scanning calorimetry. (2024). Wikipedia. Provides a detailed overview of the DSC technique. [Link]
- Differential Scanning Calorimetry. (2023). Chemistry LibreTexts. An educational resource on the principles and applications of DSC. [Link]
- 3-(2-Phenyl-oxo-ethoxy)-2H-chromen-2-one as New 3-Hydroxycoumarin Derivative: Synthesis, Characterization and Fragmentation Study in ESI-MS. (2020). Science and

© 2026 BenchChem. All rights reserved.

Education Publishing. Describes the synthesis and characterization of coumarin derivatives. [Link]

- Expt. 8: Differential Scanning Calorimetry. (n.d.). Williams College. An educational experiment guide on DSC. [Link]
- Thermogravimetric analysis. (2024). Wikipedia. An overview of the TGA technique. [Link]
- Differential scanning calorimetry (DSC) curves of epoxy/DDM system with... (n.d.). ResearchGate. Shows DSC application for amine systems. [Link]
- Thermal Stability of Fluorescent Chitosan Modified with Heterocyclic Aromatic Dyes. (2022). PMC. Discusses TGA of heterocyclic compounds. [Link]
- Bomb Calorimetry. (n.d.). A detailed guide on the principles of bomb calorimetry. [Link]
- On the accuracy of rotating-bomb combustion calorimetry for organic chlorine and bromine compounds. (1970). Scilit. A scientific paper on the specifics of calorimetry for halogenated compounds. [Link]
- 2H-chromen-2-one as New 3-Hydroxycoumarin Derivative: Synthesis, Characterization and Fragmentation Stu. (2020). Provides context on characterization of related heterocyclic structures. [Link]
- Discovery of Thiochroman and Chroman Derivatives as Pure Antiestrogens and Their Structure-Activity Relationship. (2007). PubMed. Research on the synthesis and activity of chroman derivatives. [Link]
- Thermogravimetric analysis (TGA). (2022). Chemistry LibreTexts. An educational resource on the TGA technique. [Link]
- 8-Chloro-2,2-dimethylchroman-4-amine. (2026). PubChem. Database entry with computed properties. [Link]
- 8-Chlorochroman. (n.d.). PubChem. Database entry for the parent chroman structure. [Link]
- Safety Data Sheet: Chloramine B. (n.d.). Chemos GmbH&Co.KG. Provides safety information for a related class of compounds. [Link]

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- Introduction to Bomb Calorimetry. (n.d.). Scimed. An overview of the principles and procedures of bomb calorimetry. [Link]
- Bomb Calorimeter. (n.d.). NSUWorks. An experimental guide to using a bomb calorimeter. [Link]
- Bomb Calorimetry: A New Method of CEC Determination. (n.d.). SFA ScholarWorks. A research paper describing an application of bomb calorimetry. [Link]
- Thermogravimetric Analysis (TGA) Theory and Applications. (n.d.). TA Instruments. A technical note from an instrument manufacturer on TGA. [Link]
- Determination of Polar Heterocyclic Aromatic Amines in Meat Thermally Treated... (2023). MDPI. Research on the analysis of heterocyclic aromatic amines. [Link]
- (R)-**8-Chlorochroman-4-amine**. (n.d.). Ark Pharma Scientific Limited. Supplier information page. [Link]
- Synthesis of 2-(4-chlorobenzylamino)-1-(4-nitrophenyl)ethanol and its chemical transformations. (2025). ResearchGate. Provides context on the synthesis of related amine structures. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. fishersci.com [fishersci.com]
- 5. 1228542-42-4|(R)-8-Chlorochroman-4-amine|BLD Pharm [bldpharm.com]
- 6. Thermogravimetric analysis - Wikipedia [en.wikipedia.org]

- 7. Thermal Stability of Fluorescent Chitosan Modified with Heterocyclic Aromatic Dyes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Differential scanning calorimetry - Wikipedia [en.wikipedia.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. web.williams.edu [web.williams.edu]
- 12. homepages.gac.edu [homepages.gac.edu]
- 13. scimed.co.uk [scimed.co.uk]
- 14. nsuworks.nova.edu [nsuworks.nova.edu]
- 15. scilit.com [scilit.com]

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